

Technical Whitepaper: Physicochemical Profiling of 6-Chloro-2-methylquinolin-4-ol[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-2-methylquinolin-4-ol

CAS No.: 15644-86-7

Cat. No.: B098667

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Executive Summary

6-Chloro-2-methylquinolin-4-ol (also designated as 6-chloro-2-methyl-1H-quinolin-4-one) is a fused heterocyclic scaffold widely utilized as an intermediate in the synthesis of antimalarials, antibiotics, and specific kinase inhibitors.[1] Its utility is defined by its amphoteric nature and the electronic influence of the chlorine substituent at the C6 position. This guide provides a rigorous analysis of its solid-state properties, solution-phase tautomerism, and spectral fingerprints.[1]

Key Metrics:

- CAS Number: 15644-86-7[1][2][3][4][5][6][7]
- Molecular Formula: C₁₀H₈ClNO[2]
- Molecular Weight: 193.63 g/mol [4][6][8]
- Primary Characteristic: High-melting solid (>300°C) exhibiting dominant keto-tautomerism in neutral media.[1]

Molecular Identity & Structural Dynamics

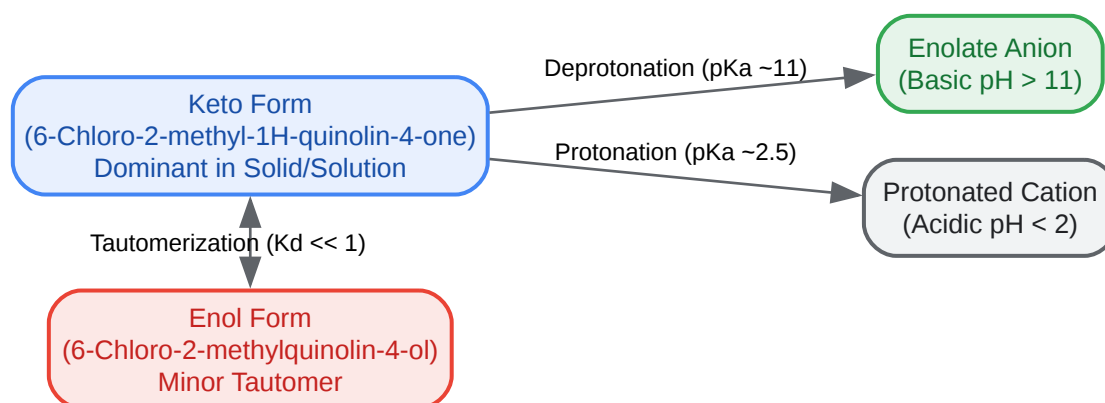
The Tautomeric Equilibrium

The nomenclature "quinolin-4-ol" suggests an aromatic enol structure; however, experimental evidence confirms that the compound exists predominantly as the 4-quinolone (keto form) in the solid state and in polar solvents (DMSO, MeOH).[1] This equilibrium is critical for understanding its solubility profile and binding affinity in biological targets.

- Keto Form (Left): Stabilized by N-H...O intermolecular hydrogen bonding, leading to high lattice energy and poor aqueous solubility.
- Enol Form (Right): Aromatic 4-hydroxyquinoline, accessible primarily in high pH conditions (formation of enolate) or gas phase.[1]

Visualization of Tautomerism

The following diagram illustrates the proton transfer equilibrium between the N1 nitrogen and the C4 oxygen.



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Figure 1: Tautomeric equilibrium and ionization states. The keto form is the thermodynamically stable species in neutral environments.[1]

Physicochemical Properties[5][11][12][13]

Solid-State Characteristics

The presence of the chlorine atom at C6 and the methyl group at C2 significantly alters the crystal packing compared to the unsubstituted quinolone.

Property	Value	Context & Analysis
Melting Point	320–322 °C	Indicates strong intermolecular H-bonding (dimer formation) typical of 4-quinolones.[1] Decomposition often accompanies melting.
Appearance	Off-white to pale yellow powder	Coloration intensifies upon oxidation or trace impurity presence.
LogP (Calc)	~2.5 – 2.9	The "ol" form calculates higher (~4.0), but the dominant polar "one" form dictates actual lipophilicity.
pKa (Acidic)	~11.0	Deprotonation of the N-H (or O-H). Very weak acid.
pKa (Basic)	~2.3	Protonation of the carbonyl oxygen. Very weak base.

Solubility Profile

The compound is notoriously insoluble in water and non-polar organics (hexane, ether) due to its high crystal lattice energy.

- High Solubility: DMSO, DMF, hot Glacial Acetic Acid.
- Moderate Solubility: Hot Methanol/Ethanol.
- Insoluble: Water, Diethyl Ether, Chloroform (at RT).

Synthesis Pathway (Conrad-Limpach)[1]

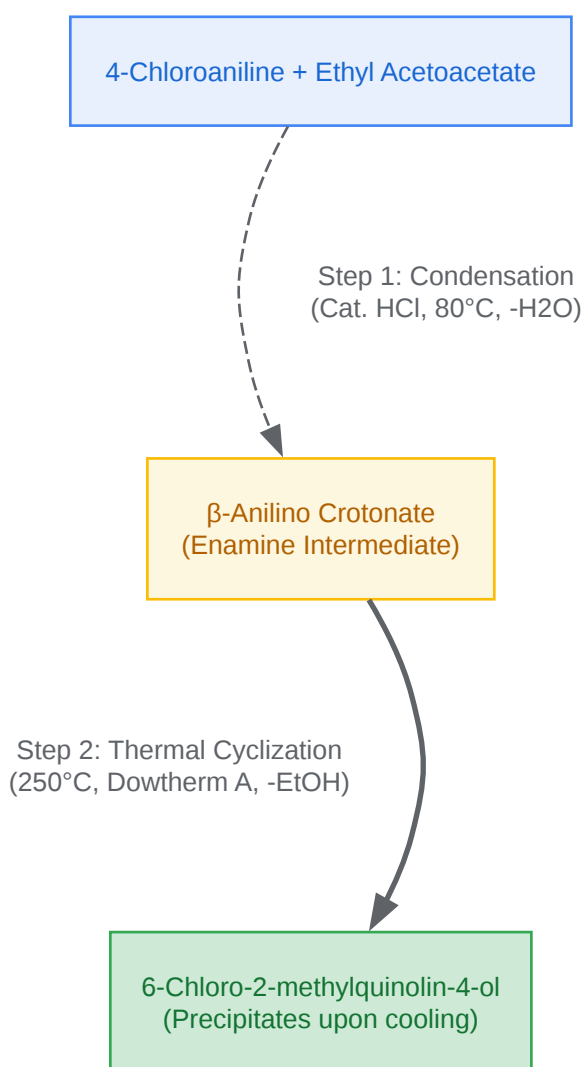
To ensure high purity for characterization, the Conrad-Limpach synthesis is the industry standard. This method avoids the formation of the isomeric 2-hydroxy-4-methylquinoline (Knorr product) by controlling the kinetic vs. thermodynamic reaction conditions.[1]

Reaction Scheme

- Condensation: 4-Chloroaniline + Ethyl Acetoacetate

Enamine Intermediate.

- Cyclization: Thermal cyclization at high temperature (>250°C) in a heat transfer medium (e.g., Dowtherm A).



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Figure 2: The Conrad-Limpach synthesis route favoring the 4-hydroxy isomer.

Spectral Characterization

NMR Spectroscopy (^1H NMR)

Data is typically acquired in DMSO- d_6 due to solubility constraints.^[1]

- δ 2.38 ppm (s, 3H): Methyl group at C2.
- δ 5.95 ppm (s, 1H): Proton at C3 (Vinyl proton of the quinolone ring).
- δ 7.55 ppm (dd, 1H, $J=8.8, 2.4$ Hz): Proton at C7.
- δ 7.65 ppm (d, 1H, $J=8.8$ Hz): Proton at C8.
- δ 8.05 ppm (d, 1H, $J=2.4$ Hz): Proton at C5 (Deshielded by carbonyl).
- δ 11.80 ppm (br s, 1H): N-H proton (indicative of keto form).

Mass Spectrometry[9]

- Method: ESI+ or EI.
- M^+ Peak: 193.03 (100%), 195.03 (33%). The 3:1 ratio confirms the presence of a single Chlorine atom.

Experimental Protocols

Protocol A: Synthesis Verification

Objective: Synthesize and purify **6-Chloro-2-methylquinolin-4-ol** to >98% purity.

- Condensation: Mix 4-chloroaniline (1 eq) and ethyl acetoacetate (1.1 eq) with catalytic HCl (3 drops) in benzene or toluene. Reflux with a Dean-Stark trap to remove water.^[1]
- Isolation of Intermediate: Evaporate solvent to obtain the oily enamine (ethyl 3-(4-chlorophenylamino)but-2-enoate).^[1]

- Cyclization: Add the enamine dropwise to boiling diphenyl ether (250°C). Caution: Vigorous reaction. Stir for 30 minutes.
- Purification: Cool the mixture to room temperature. The product will precipitate. Filter and wash copiously with hexane (to remove diphenyl ether) and acetone.
- Recrystallization: Recrystallize from DMF or glacial acetic acid if necessary.

Protocol B: pKa Determination (Spectrophotometric)

Objective: Determine the ionization constants due to low aqueous solubility.

- Stock Solution: Dissolve 1 mg of compound in 10 mL DMSO.
- Buffer Preparation: Prepare a series of aqueous buffers ranging from pH 1 to pH 13.
- Titration: Add 50 μ L of stock solution to 2.5 mL of each buffer.
- Analysis: Measure UV-Vis absorbance (200–400 nm).
 - Acidic Shift: Observe bathochromic shift at pH < 2 (Protonation).
 - Basic Shift: Observe shift at pH > 11 (Enolate formation).
 - Calculation: Plot Absorbance vs. pH at

to determine the inflection points (pKa).

References

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